

Technical Guide: Carfentrazone-ethyl-d5

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Carfentrazone-ethyl-d5, a deuterated analog of the herbicide Carfentrazone-ethyl. This document is intended for use by professionals in research, analytical chemistry, and environmental science.

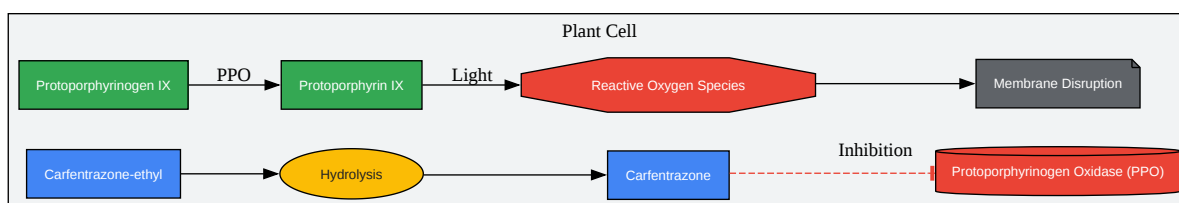
Chemical and Physical Data

Carfentrazone-ethyl-d5 serves as an internal standard for the analysis of Carfentrazone-ethyl, a triazolinone herbicide.^[1] The incorporation of five deuterium atoms provides a distinct mass shift, facilitating its use in mass spectrometry-based analytical methods.

Identifier	Value	Source
CAS Number	2140327-60-0	[1][2][3]
Unlabelled CAS Number	128639-02-1	[2][3]
Molecular Formula	C ₁₅ H ₉ D ₅ Cl ₂ F ₃ N ₃ O ₃	[1][3]
Molecular Weight	417.22 g/mol	[1][3]
Synonyms	Ethyl-d5 2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl}propionate	
Appearance	Very viscous yellow-orange oil	
Purity	≥98.0% (HPLC)	
Storage Temperature	2-8°C	

Mechanism of Action

The non-deuterated parent compound, Carfentrazone-ethyl, acts as a pro-herbicide.[4] Its herbicidal activity is initiated after hydrolysis to carfentrazone, which then inhibits the enzyme protoporphyrinogen oxidase (PPO) in the chlorophyll biosynthesis pathway.[4] This inhibition leads to an accumulation of protoporphyrinogen IX, which, upon oxidation, generates singlet oxygen. These reactive oxygen species cause rapid membrane disruption and cell death.[4]



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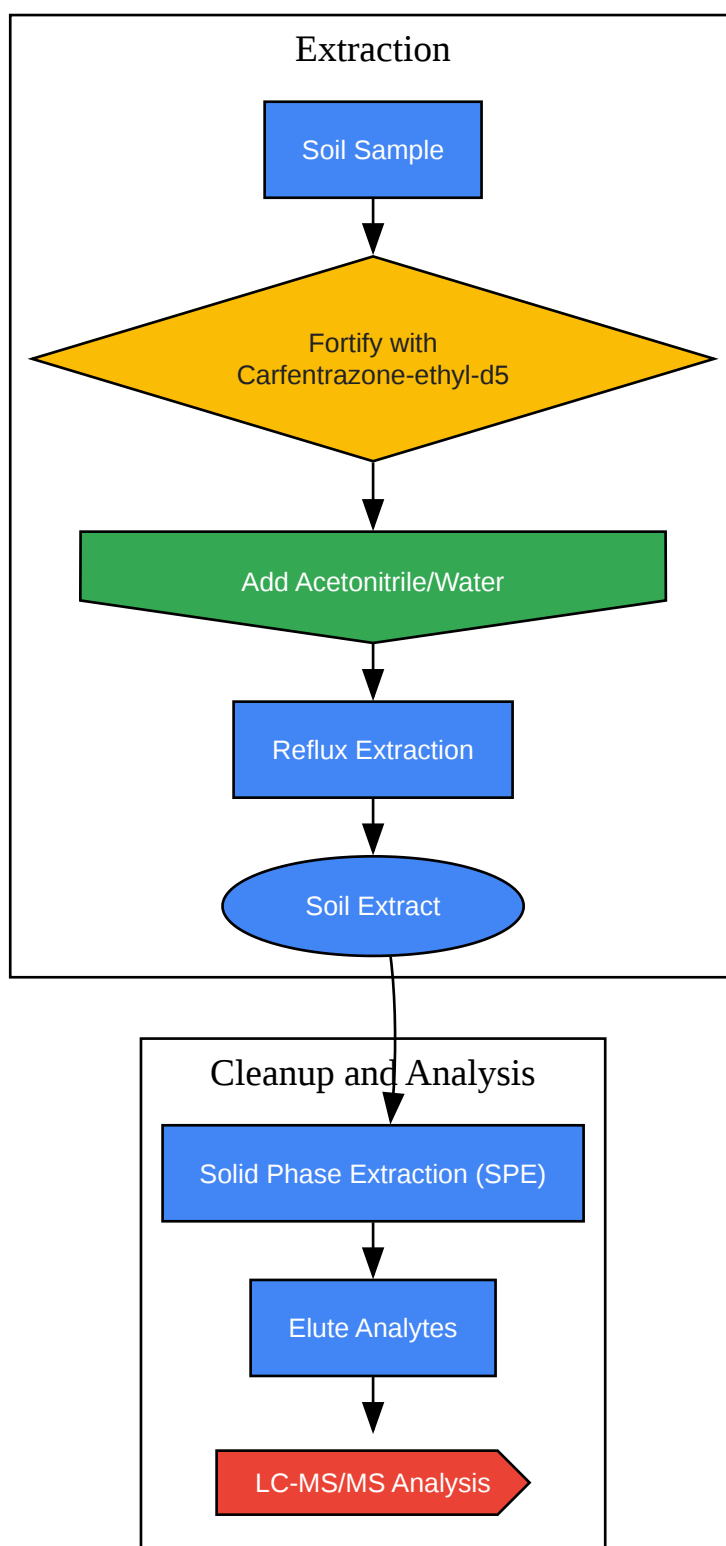
Caption: Mode of action of Carfentrazone-ethyl leading to membrane disruption.

Analytical Methodology

An established analytical method for the determination of carfentrazone-ethyl and its metabolites in soil involves extraction followed by instrumental analysis.[5] Carfentrazone-ethyl-d5 is an ideal internal standard for this type of assay.

Sample Preparation and Extraction

The following protocol outlines a general procedure for the extraction of carfentrazone-ethyl from soil samples.



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Caption: Workflow for the analysis of Carfentrazone-ethyl in soil samples.

Method Validation Parameters

The analytical method for the unlabelled Carfentrazone-ethyl has been validated with the following parameters.[5]

Parameter	Value
Fortification Levels	5 ppb to 50 ppb
Limit of Quantitation (LOQ)	5 ppb
Limit of Detection (LOD)	1 ppb

Stability and Solubility

The stability and solubility of the parent compound, Carfentrazone-ethyl, are important considerations for its handling and analysis.

Parameter	Condition	Value	Source
Hydrolytic Half-life	pH 9	3.6 hours	[4]
pH 7	8.6 days	[4]	
pH 5	Stable	[4]	
Aqueous Photolytic Half-life	-	8 days	[4]
Solubility in Water	20 °C	12 mg/L	[4]
25 °C	22 mg/L	[4]	
30 °C	23 mg/L	[4]	
Solubility in Toluene	25 °C	1.06 g/mL	[4]
Solubility in Hexane	25 °C	0.05 g/mL	[4]
Miscibility	-	Miscible with acetone, ethanol, ethyl acetate, methylene chloride	[4]

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